

Physical properties of acetylacetylene (boiling point, density)

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Compound of Interest

Compound Name: 3-Butyn-2-one

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An In-depth Technical Guide to the Physical Properties of Acetylacetylene (Diacetylene)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core physical properties of acetylacetylene, more systematically known as buta-1,3-diyne or diacetylene. With a focus on boiling point and density, this document furnishes researchers, scientists, and professionals in drug development with meticulously collated data, detailed experimental methodologies for the determination of these properties, and a logical visualization of the compound's physical characterization. Diacetylene is a highly reactive and flammable compound, and appropriate safety measures are emphasized throughout the described protocols.

Introduction to Acetylacetylene (Diacetylene)

Diacetylene (C_4H_2) is the simplest organic compound containing two conjugated triple bonds. It is a colorless gas at standard temperature and pressure and has been identified in the atmosphere of Titan and in protoplanetary nebulae.^[1] Its high degree of unsaturation and linear geometry make it a molecule of significant interest in materials science, astrochemistry, and as a precursor in organic synthesis. Accurate knowledge of its physical properties is paramount for its safe handling, storage, and application in research and development.

Physical Properties of Diacetylene

The primary physical constants for diacetylene are summarized in the table below. These values have been compiled from various sources to provide a reliable reference.

Data Summary

Physical Property	Value	Units	Notes
Boiling Point	10 ^{[1][2]} - 10.85 ^[3]	°C	At standard atmospheric pressure.
283 ^[1]	K		
Density	0.709 ^[3] - 0.711 ^[2]	g/mL	As a liquid at or near its boiling point.
0.76	g/cm ³	Assumed mass density for crystalline diacetylene at 131 K, based on crystalline acetylene, as literature values for diacetylene are unavailable.	

Experimental Protocols for Physical Property Determination

The following sections detail the experimental methodologies for determining the boiling point and density of volatile compounds such as diacetylene. These protocols are synthesized from standard laboratory techniques and should be performed with strict adherence to safety protocols in a well-ventilated fume hood.

Determination of Boiling Point

Given that diacetylene is a gas at room temperature, its boiling point is determined at sub-ambient temperatures. The Thiele tube method is a suitable micro-scale technique for this purpose.

Objective: To determine the boiling point of diacetylene using the Thiele tube method.

Apparatus:

- Thiele tube
- High-range thermometer (-10°C to 100°C)
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Heating/cooling bath with a suitable medium (e.g., ethanol/dry ice slush bath)
- Source of gaseous diacetylene
- Condensation apparatus (cold finger)

Procedure:

- Preparation: Set up a cooling bath to a temperature below the expected boiling point of diacetylene (e.g., -20°C).
- Sample Condensation: Introduce gaseous diacetylene into the small test tube, which is cooled by a cold finger or the cooling bath, to condense a small amount of liquid diacetylene (approximately 0.5 mL).
- Apparatus Assembly: Place the capillary tube, with its open end downwards, into the test tube containing the liquid diacetylene.
- Mounting: Attach the test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Thiele Tube Setup: Place the thermometer and test tube assembly into the Thiele tube, which is filled with a heat-transfer fluid that remains liquid at the required temperatures.
- Heating: Gently and uniformly warm the side arm of the Thiele tube. As the temperature rises, a stream of bubbles will emerge from the capillary tube.

- Observation: The boiling point is the temperature at which a continuous and rapid stream of bubbles emerges from the capillary tube.
- Confirmation: Remove the heat source and record the temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube. This temperature is the boiling point of the liquid.

Safety Precautions:

- Diacetylene is highly flammable and can form explosive peroxides. All experiments should be conducted in a fume hood, away from ignition sources.
- Use appropriate personal protective equipment (PPE), including safety goggles, lab coat, and cryogenic gloves when handling dry ice.
- Ensure the apparatus is properly vented to prevent pressure buildup.

Determination of Density

The density of diacetylene gas can be determined by accurately measuring the mass of a known volume of the gas at a specific temperature and pressure. The ideal gas law is then used for calculation.

Objective: To determine the density of gaseous diacetylene.

Apparatus:

- Gas-tight syringe of known volume (e.g., 100 mL)
- Analytical balance (readable to ± 0.001 g)
- Thermometer
- Barometer
- Source of pure diacetylene gas

Procedure:

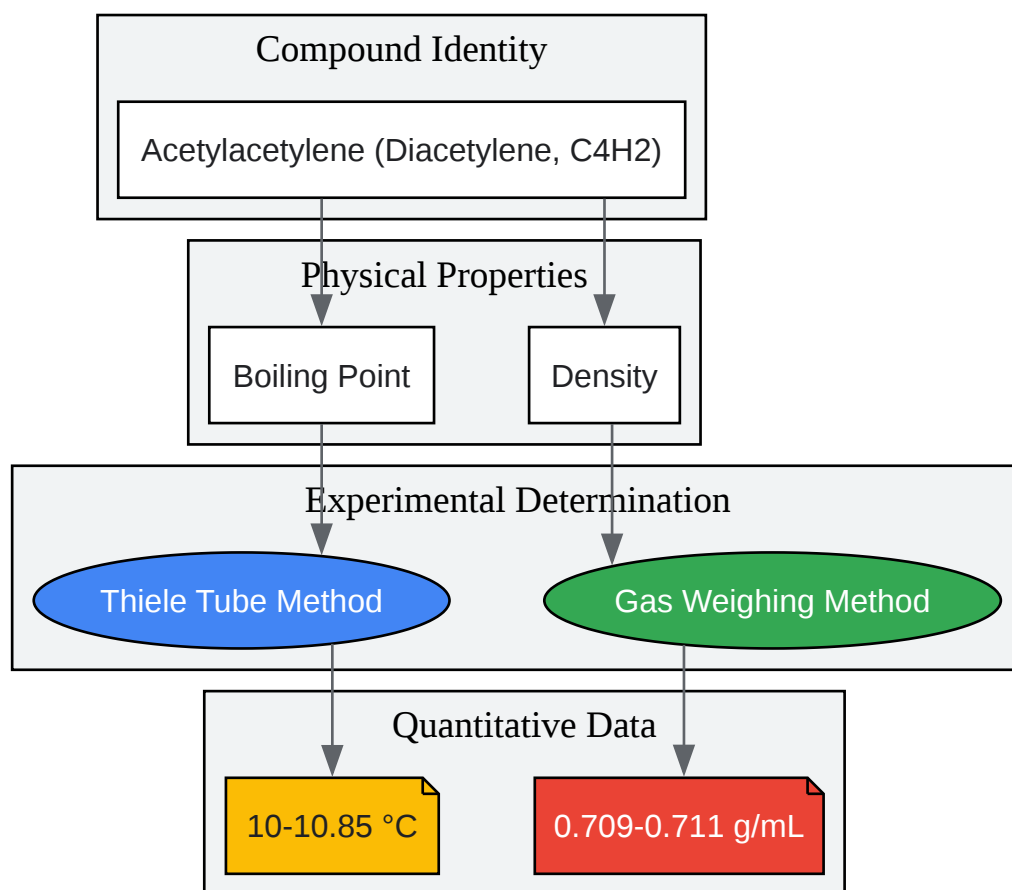
- **Syringe Preparation:** Carefully evacuate the gas-tight syringe and measure its mass on the analytical balance. Record this as m_1 .
- **Sample Collection:** Fill the syringe with diacetylene gas to a specific volume (e.g., 100 mL). Record the volume, V .
- **Mass Measurement:** Measure the mass of the filled syringe. Record this as m_2 .
- **Temperature and Pressure:** Record the ambient temperature (T) in Kelvin and the atmospheric pressure (P) in atmospheres.
- **Calculations:**
 - Calculate the mass of the diacetylene gas: $m = m_2 - m_1$.
 - Calculate the density (ρ) of the gas under the recorded conditions: $\rho = m / V$.
 - To standardize the density, the ideal gas law ($PV = nRT$) can be used to calculate the molar mass (M) and then the density at standard temperature and pressure (STP).

Safety Precautions:

- Handle diacetylene gas in a well-ventilated fume hood.
- Ensure there are no leaks in the gas source or syringe.
- Ground all equipment to prevent static discharge.

Visualization of Logical Relationships

The following diagram illustrates the logical workflow for the characterization of acetylacetylene's physical properties.



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Caption: Logical workflow for the characterization of acetylacetylene.

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